

Introduction: The Synthetic Utility of a Versatile Building Block

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Compound of Interest

Compound Name: 5-bromo-1H-indole-2-carbaldehyde

Cat. No.: B1282810

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5-bromo-1H-indole-2-carbaldehyde is a halogenated heterocyclic compound widely employed as a precursor in organic synthesis. Its indole core is a privileged scaffold in medicinal chemistry, appearing in numerous natural products and pharmaceuticals. The strategic placement of the bromine atom at the C5 position and the carbaldehyde group at the C2 position offers versatile handles for further functionalization, making it a key intermediate in the development of bioactive molecules for therapeutic areas such as oncology and neurology, as well as in the creation of novel materials for organic electronics.^[1] However, the inherent reactivity of the indole nucleus and the aldehyde functional group necessitates a thorough understanding of its stability profile to ensure experimental reproducibility and the preservation of material purity.

Part 1: Physicochemical and Stability Profile

The stability of **5-bromo-1H-indole-2-carbaldehyde** is governed by the intrinsic chemical properties of its constituent functional groups: the electron-rich indole ring, the reactive aldehyde, and the photosensitive bromo-aromatic system.

Key Physicochemical Properties

A summary of the compound's essential properties is provided below for easy reference.

Property	Value	Source(s)
CAS Number	53590-50-4	[1] [2] [3]
Molecular Formula	C ₉ H ₆ BrNO	[1] [3] [4]
Molecular Weight	224.06 g/mol	[1] [3] [4]
Appearance	Yellowish to tan crystalline powder	[1]
Purity	≥97%	[2]
InChIKey	CFABANPJXPUFN-UHFFFAOYSA-N	[2] [4]

Core Stability Considerations and Degradation Pathways

Several factors can compromise the integrity of **5-bromo-1H-indole-2-carbaldehyde**. Understanding these is crucial for mitigating degradation.

- Oxidation: The indole ring is inherently susceptible to oxidation, a process that can be accelerated by exposure to atmospheric oxygen. Furthermore, the aldehyde group (-CHO) is readily oxidized to the corresponding carboxylic acid (5-bromo-1H-indole-2-carboxylic acid). This is arguably the most common degradation pathway for this class of compounds. While most indoles are relatively stable in air, substitutions can alter this reactivity.[\[5\]](#)
- Photosensitivity: Aromatic bromides are known to be sensitive to light.[\[6\]](#) Exposure to UV or even ambient light over prolonged periods can induce photodegradation, potentially leading to debromination or the formation of other impurities. This necessitates storing the compound in light-protecting containers.
- Moisture: The compound should be protected from moisture. As a crystalline solid, hydrolysis is less of a concern than for solutions, but adsorbed water can accelerate other degradation processes.
- Incompatibilities: The compound is incompatible with strong oxidizing agents and strong acids.[\[7\]](#) Contact with strong oxidizers will readily convert the aldehyde to a carboxylic acid,

while strong acids can lead to polymerization or other acid-catalyzed degradation reactions of the indole ring.

Part 2: Recommended Storage and Handling Protocols

To preserve the purity and reactivity of **5-bromo-1H-indole-2-carbaldehyde**, strict adherence to proper storage and handling protocols is mandatory.

Optimal Storage Conditions

The consensus from suppliers points to refrigerated and controlled-atmosphere storage.

- Temperature: For long-term storage, the material should be kept in a freezer at temperatures of -20°C.^[7] For routine short-term use, storage in a refrigerator at 2-8°C is acceptable.^{[1][2]}
- Atmosphere: To prevent oxidation, the compound should be stored under an inert atmosphere, such as argon or nitrogen.^[2] After each use, the container should be purged with inert gas before re-sealing.
- Light Protection: The compound must be stored in an amber glass vial or a container wrapped in aluminum foil to protect it from light.^[6]
- Moisture Protection: Store in a tightly sealed container, preferably within a desiccator, to prevent moisture ingress.

Protocol for Handling and Solution Preparation

The following step-by-step protocol ensures safety and minimizes contamination or degradation during handling.

- Preparation: Before handling, ensure a chemical fume hood is operational and the workspace is clean. An eyewash station and safety shower must be readily accessible.^[8]
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical safety goggles, chemical-resistant gloves (nitrile is suitable), and a lab coat.^{[8][9]}

- Equilibration: Before opening, allow the container to warm to room temperature inside a desiccator. This critical step prevents condensation of atmospheric moisture onto the cold solid.
- Dispensing: Conduct all weighing and dispensing operations within a chemical fume hood to avoid inhalation of dust.^[8] Use clean spatulas for transfer. Minimize the time the container is open to the atmosphere.
- Inert Atmosphere Blanketing: If the compound is to be stored further, flush the headspace of the container with a gentle stream of nitrogen or argon before sealing tightly.
- Solution Preparation:
 - **5-bromo-1H-indole-2-carbaldehyde** is typically soluble in organic solvents like dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^[6]
 - For biological assays, prepare a concentrated stock solution in anhydrous DMSO.
 - Stock solutions should be stored under the same stringent conditions as the solid (frozen at -20°C, protected from light).
 - Aqueous solutions should be prepared fresh before each experiment. If brief storage of an aqueous solution is unavoidable, it should be kept at 2-8°C, protected from light, for no more than 24 hours.^[6]
- Cleanup: After handling, thoroughly wash hands and any exposed skin. Decontaminate all work surfaces and equipment.

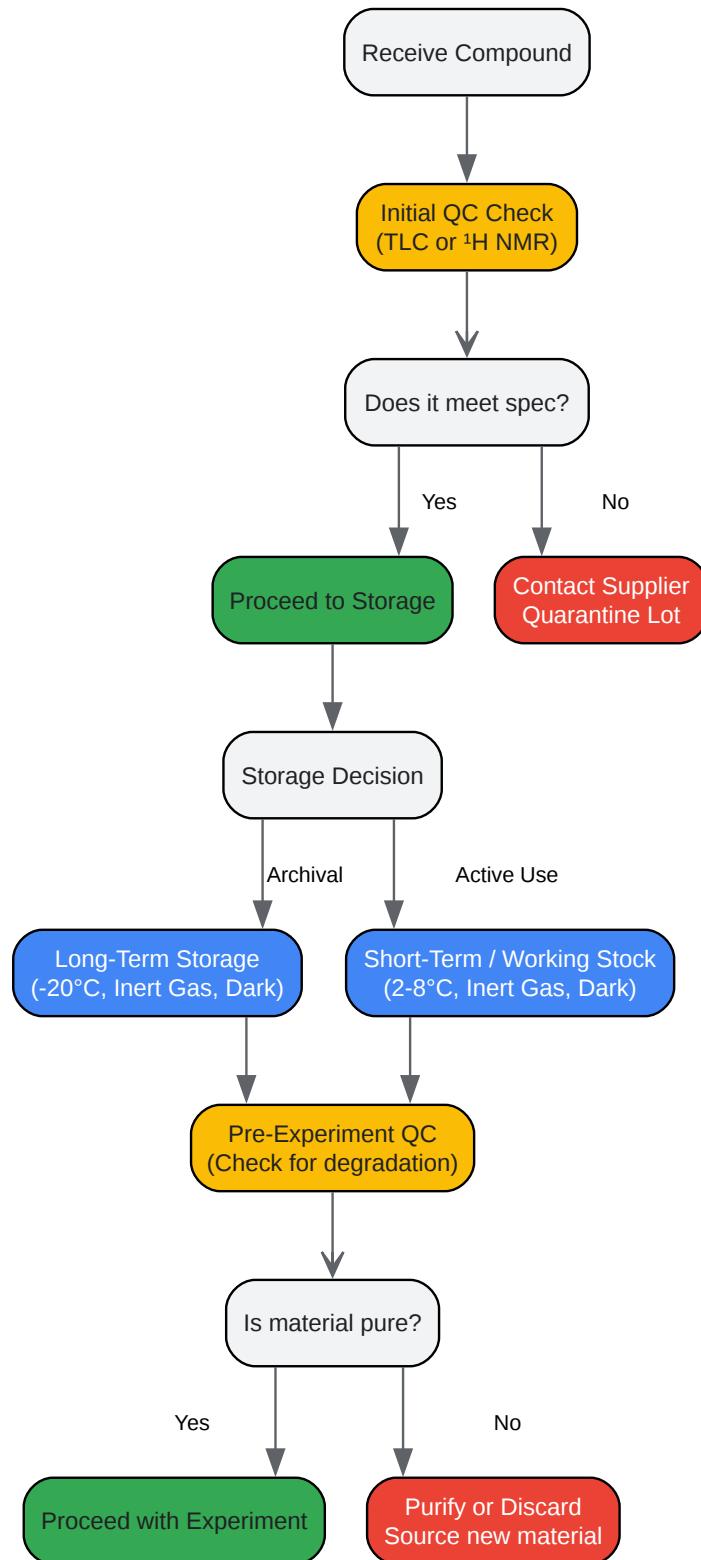
Part 3: Workflow for Stability Verification

Ensuring the integrity of the compound upon receipt and before critical experiments is a self-validating measure. The following diagram and protocol outline a logical workflow for quality control.

Decision Workflow for Handling and Storage

This workflow guides the researcher from receiving the compound to its use in experiments, ensuring stability checks are integrated into the process.

Workflow for Ensuring 5-bromo-1H-indole-2-carbaldehyde Integrity

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Caption: Decision workflow for receiving, storing, and using **5-bromo-1H-indole-2-carbaldehyde**.

Protocol for a Simple Thin-Layer Chromatography (TLC) Stability Check

This protocol can be used to quickly assess the purity of the solid or to monitor the stability of solutions over time.

- Sample Preparation: Prepare a dilute solution of **5-bromo-1H-indole-2-carbaldehyde** (approx. 1 mg/mL) in a suitable solvent like ethyl acetate or dichloromethane. Prepare a similar solution of a reference standard (a new or previously verified batch), if available.
- TLC Plate Spotting: Using a capillary tube, spot a small amount of the sample solution and the reference solution side-by-side on a silica gel TLC plate.
- Elution: Develop the TLC plate in a chamber with an appropriate mobile phase (e.g., a mixture of hexane and ethyl acetate, such as 7:3 v/v; optimization may be required).
- Visualization: After the solvent front has reached near the top of the plate, remove it, mark the solvent front, and allow it to dry. Visualize the spots under a UV lamp (254 nm).
- Analysis: A pure sample should show a single, well-defined spot. The presence of additional spots, particularly a spot at the baseline (polar impurities) or a new spot corresponding to the carboxylic acid, indicates degradation. The R_f value should match the reference standard.

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